

# Personal protective equipment for handling (1R,2S)-2-Methylcyclohexanamine

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## Compound of Interest

Compound Name: (1R,2S)-2-Methylcyclohexanamine

Cat. No.: B1595976

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## Essential Safety and Handling Guide for (1R,2S)-2-Methylcyclohexanamine

This guide provides crucial safety and logistical information for handling **(1R,2S)-2-Methylcyclohexanamine** (CAS: 79389-37-0), a vital component in various research and development applications. Adherence to these protocols is essential for ensuring a safe laboratory environment and minimizing risk.

Chemical Properties and Hazards:

**(1R,2S)-2-Methylcyclohexanamine** is a flammable and corrosive liquid that can cause severe skin burns and eye damage.<sup>[1][2]</sup> It is also harmful if swallowed, inhaled, or in contact with skin.<sup>[1][3]</sup> The compound is air-sensitive and should be stored in a flammables area.<sup>[1]</sup>

Property	Value
Molecular Formula	C7H15N
Molecular Weight	113.2 g/mol
Boiling Point	149-150°C
Flash Point	29°C / 84.2°F
Density	0.859 g/mL at 20°C
Solubility	Slightly soluble in water

## Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against potential exposure. The following table summarizes the recommended equipment for handling this chemical.

Protection Type	Recommended Equipment	Specifications & Rationale
Eye/Face Protection	Tightly fitting safety goggles and a face shield	Protects against splashes and unforeseen reactions.[4][5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Provides protection against skin contact. Gloves should be inspected before use and disposed of after handling.[4][5]
Skin and Body Protection	Laboratory coat, apron, or chemical-protection suit	Must be selected based on the specific laboratory activity and potential for exposure.[4][5]
Respiratory Protection	NIOSH-certified organic vapor/particulate respirator	Recommended when handling outside of a ventilated enclosure to prevent inhalation.[4][5]
Foot Protection	Closed-toe shoes	Prevents injury from spills and dropped objects.[4]

## Operational Plan: Step-by-Step Handling Protocol

Strict adherence to the following procedures is mandatory to minimize risk during handling and use.

- Preparation:
  - Ensure the work area is well-ventilated; a chemical fume hood is highly recommended.[4][5]
  - Confirm that an eyewash station and safety shower are readily accessible.[4][5]
  - Assemble all necessary PPE and ensure it is in good condition.[4]
  - Have appropriate spill containment materials on hand.[4]
- Handling the Compound:
  - Wear all required PPE before handling the chemical.[5]
  - Avoid breathing vapors, mist, or gas.[5]
  - Prevent contact with skin, eyes, and clothing.[5]
  - Use only in a well-ventilated area.[3]
  - Keep away from sources of ignition as the substance is flammable.[1][6]
- Storage:
  - Store in a tightly closed container in a dry and well-ventilated place.[3][5]
  - Keep in a designated flammables area.[1]

## Emergency Procedures

Situation	Action
Spill	Evacuate the immediate area. Contain the spill using appropriate absorbent materials. Ventilate the area. Follow institutional procedures for hazardous material cleanup.[4] Use non-sparking tools.[6]
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish.[3] Wear self-contained breathing apparatus for firefighting if necessary.[3]
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with plenty of water. Seek immediate medical attention.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[3] [4]

## Disposal Plan

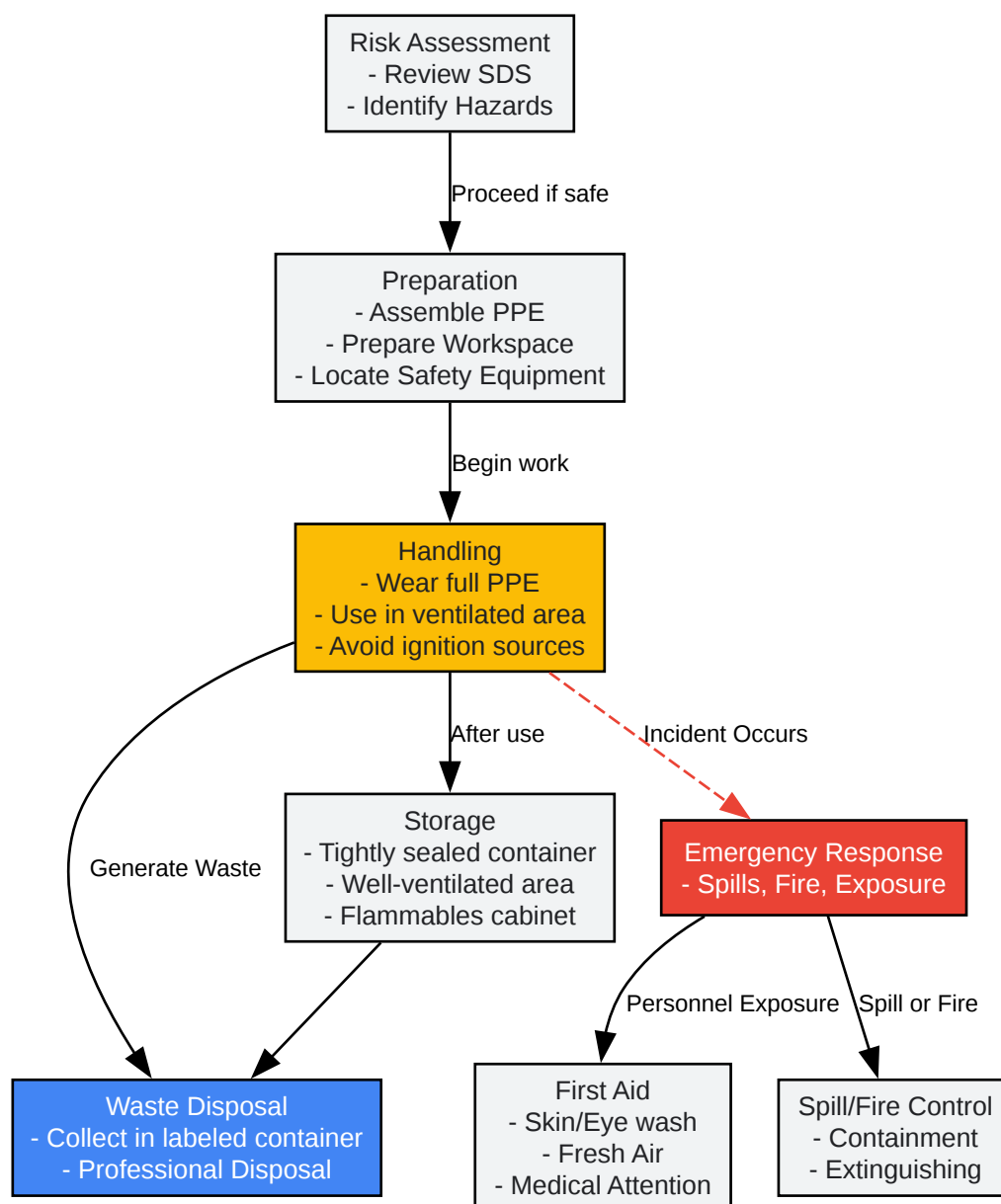
Waste material must be disposed of in accordance with national and local regulations.

- **Waste Collection:** Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste.
- **Labeling:** Clearly label the container as "Hazardous Waste" and include the full chemical name.[7]

- Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and disposal.[8] Handle uncleaned containers as you would the product itself.[8]

### Safety Workflow Diagram

The following diagram illustrates the logical steps for safely handling **(1R,2S)-2-Methylcyclohexanamine**, from preparation to disposal.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)